

Application Notes and Protocols for Quality Control of 2-Ethyl-5-methylhexanamide

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Compound of Interest

Compound Name: 2-Ethyl-5-methylhexanamide

Cat. No.: B1211977

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Introduction

2-Ethyl-5-methylhexanamide is an amide compound with potential applications in various research and development sectors.[1] Ensuring the quality and purity of this compound is critical for its intended use, necessitating a robust quality control (QC) framework. These application notes provide a comprehensive overview of the key quality control parameters, analytical methodologies, and detailed experimental protocols for the production of **2-Ethyl-5-methylhexanamide**. The protocols are designed for researchers, scientists, and drug development professionals to ensure the consistency, purity, and safety of the final product.

Quality Control Parameters

The quality of **2-Ethyl-5-methylhexanamide** is assessed through a series of physical, chemical, and performance-based tests. The following tables summarize the key QC parameters and their acceptable limits.

Table 1: Physicochemical Properties

Parameter	Specification	Analytical Method
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C ₉ H ₁₉ NO	Elemental Analysis
Molecular Weight	157.25 g/mol [1]	Mass Spectrometry
Melting Point	To be determined	Melting Point Apparatus
Solubility	Soluble in organic solvents (e.g., methanol, ethanol)	Solubility Test

Table 2: Purity and Impurity Profile

Parameter	Acceptance Criteria	Analytical Method
Purity (Assay)	≥ 98.0%	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)
Individual Impurity	≤ 0.5%	GC or HPLC
Total Impurities	≤ 1.0%	GC or HPLC
Residual Solvents	As per ICH Q3C guidelines	Headspace GC-MS
Water Content	≤ 0.5%	Karl Fischer Titration
Heavy Metals	≤ 20 ppm	Inductively Coupled Plasma- Mass Spectrometry (ICP-MS)

Table 3: Identification Tests

Test	Method	Expected Result
Infrared (IR) Spectroscopy	Attenuated Total Reflectance (ATR)	The spectrum should exhibit characteristic amide bond absorptions (C=O stretch around 1640-1690 cm^{-1} , N-H stretch around 3200-3400 cm^{-1}). ^[2]
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H NMR, ^{13}C NMR	The spectra should be consistent with the chemical structure of 2-Ethyl-5-methylhexanamide.
Mass Spectrometry (MS)	Electrospray Ionization (ESI) or Electron Impact (EI)	The mass spectrum should show the molecular ion peak corresponding to the molecular weight of the compound.

Experimental Protocols

1. Purity Determination by Gas Chromatography (GC)

This method is used to determine the purity of **2-Ethyl-5-methylhexanamide** and to quantify any related impurities.

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: DB-5 or equivalent, 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Carrier Gas: Helium, constant flow at 1.0 mL/min.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.

- Ramp: 10°C/min to 280°C.
- Hold at 280°C for 5 minutes.
- Injection Volume: 1 µL.
- Sample Preparation: Dissolve 10 mg of **2-Ethyl-5-methylhexanamide** in 10 mL of a suitable solvent (e.g., methanol).
- Procedure:
 - Inject the blank (solvent) to ensure no interfering peaks are present.
 - Inject the standard solution of **2-Ethyl-5-methylhexanamide** to determine the retention time.
 - Inject the sample solution.
 - Calculate the purity by the area normalization method.

2. Identification by Infrared (IR) Spectroscopy

This protocol provides a qualitative identification of the amide functional group.

- Instrumentation: Fourier Transform Infrared (FTIR) spectrometer with an ATR accessory.
- Sample Preparation: Place a small amount of the solid sample directly on the ATR crystal.
- Procedure:
 - Record the background spectrum of the clean ATR crystal.
 - Place the sample on the crystal and apply pressure to ensure good contact.
 - Record the sample spectrum from 4000 cm⁻¹ to 400 cm⁻¹.
 - Identify the characteristic peaks for the amide functional group.

3. Water Content by Karl Fischer Titration

This method is used to determine the water content in the sample.

- Instrumentation: Karl Fischer titrator (coulometric or volumetric).
- Reagent: Karl Fischer reagent.
- Sample Preparation: Accurately weigh approximately 50 mg of the sample.
- Procedure:
 - Standardize the Karl Fischer reagent with a known amount of water.
 - Introduce the sample into the titration vessel containing the Karl Fischer reagent.
 - The titration will proceed automatically until all the water is consumed.
 - The instrument will calculate the percentage of water in the sample.

4. Amide Purity Estimation by Acid-Base Titration

This method provides an estimation of amide purity through hydrolysis followed by titration.[3]

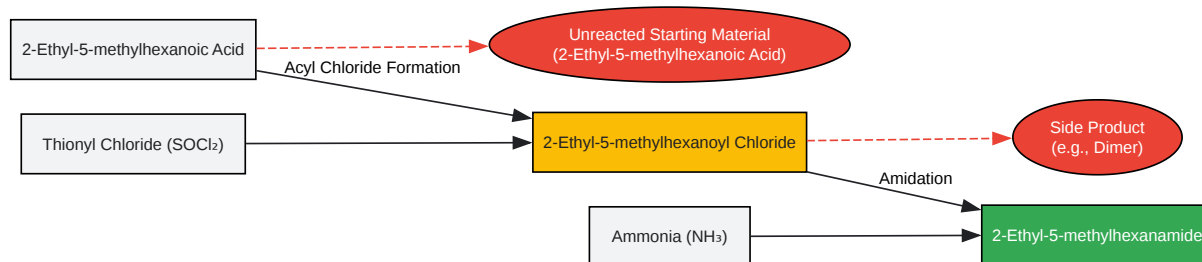
- Principle: The amide is hydrolyzed with a known excess of a strong base (e.g., NaOH). The unreacted base is then back-titrated with a standardized acid (e.g., HCl).
- Reagents:
 - Standardized 1 M Sodium Hydroxide (NaOH) solution.
 - Standardized 0.5 M Hydrochloric Acid (HCl) solution.
 - Phenolphthalein indicator.
- Procedure:
 - Accurately weigh about 0.5 g of the **2-Ethyl-5-methylhexanamide** sample into a round-bottom flask.
 - Add 25.0 mL of 1 M NaOH solution.

- Attach a reflux condenser and heat the mixture to boiling for 30-60 minutes to ensure complete hydrolysis.
- Cool the solution to room temperature.
- Add a few drops of phenolphthalein indicator.
- Titrate the excess NaOH with 0.5 M HCl until the pink color disappears.
- Perform a blank titration with 25.0 mL of 1 M NaOH solution without the sample.
- Calculation:
 - Moles of NaOH initially added = Molarity of NaOH x Volume of NaOH.
 - Moles of unreacted NaOH = Molarity of HCl x Volume of HCl used in sample titration.
 - Moles of NaOH reacted with amide = (Moles of NaOH in blank) - (Moles of unreacted NaOH in sample).
 - Since the stoichiometry of hydrolysis is 1:1, moles of amide = moles of reacted NaOH.
 - Purity (%) = (Mass of amide calculated / Mass of sample taken) x 100.

Visualizations

Synthesis and Potential Impurities

The synthesis of **2-Ethyl-5-methylhexanamide** can be achieved through the reaction of 2-ethyl-5-methylhexanoyl chloride with ammonia. Potential impurities can arise from starting materials or side reactions.

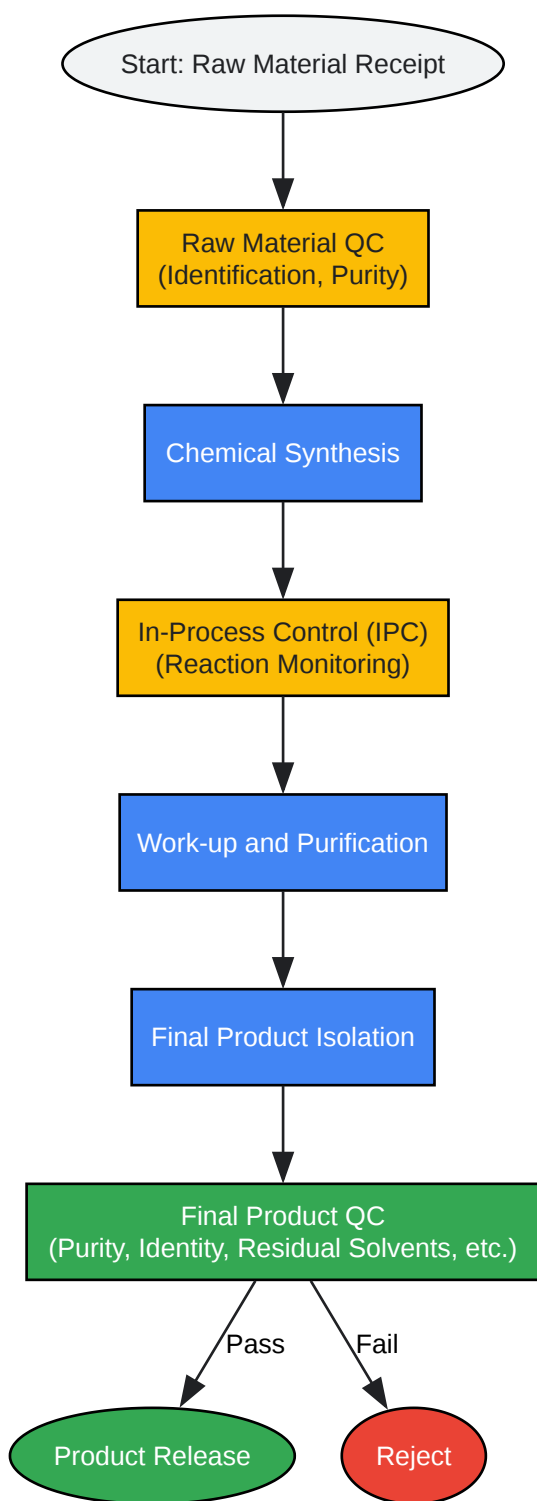


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Caption: Proposed synthesis pathway for **2-Ethyl-5-methylhexanamide** and potential impurities.

Quality Control Workflow

The following diagram illustrates the logical flow of the quality control process for **2-Ethyl-5-methylhexanamide** production.



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Caption: General quality control workflow for chemical production.

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